Introduction: The Strategic Value of a Constrained β-Amino Acid

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Compound of Interest	
Compound Name:	*Pyrrolidine-3-carboxylic acid hydrochloride*
CAS No.:	*953079-94-2*
Cat. No.:	*B1418073*

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In the landscape of modern medicinal chemistry, the pyrrolidine ring is a privileged scaffold, conferring a unique combination of structural rigidity, aqueous solubility, and stereochemical complexity to bioactive molecules.[1] Pyrrolidine-3-carboxylic acid, a constrained analog of γ-aminobutyric acid (GABA) and a structural isomer of proline, stands out as a particularly valuable chiral building block. In its hydrochloride salt form, it offers enhanced stability and handling characteristics, making it a cornerstone synthon for researchers in drug discovery and development.

This guide provides a senior application scientist's perspective on **Pyrrolidine-3-carboxylic acid hydrochloride**, moving beyond simple catalog data to explain the causality behind its application. We will explore its fundamental properties, key synthetic transformations, and its pivotal role in constructing high-value therapeutic agents, grounded in authoritative references and field-proven insights.

Compound Identification: Navigating Isomers and Salts

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A frequent point of confusion for researchers is the correct identification of the specific form of Pyrrolidine-3-carboxylic acid. The compound exists as a racemate, as individual enantiomers, and in both free base and salt forms, each with a distinct CAS number. Precise identification is critical for experimental reproducibility and regulatory compliance.

Compound Name	Synonyms	Stereochemistry	CAS Number	Molecular Formula	Molecular Weight (g/mol)
Pyrrolidine-3-carboxylic acid hydrochloride	β-Proline hydrochloride	Racemic	953079-94-2	$C_5H_{10}ClNO_2$	151.59
(R)-Pyrrolidine-3-carboxylic acid hydrochloride	(3R)-β-Proline hydrochloride	R-enantiomer	1202245-51-9	$C_5H_{10}ClNO_2$	151.59
(S)-Pyrrolidine-3-carboxylic acid hydrochloride	(S)-β-Proline hydrochloride	S-enantiomer	1124369-40-9	$C_5H_{10}ClNO_2$	151.59
Pyrrolidine-3-carboxylic acid	Racemic	59378-87-9	$C_5H_9NO_2$	115.13	
(S)-(+)-Pyrrolidine-3-carboxylic acid	(S)-beta-Proline	S-enantiomer	72580-53-1	$C_5H_9NO_2$	115.13

Data sourced from multiple chemical suppliers and databases.[2][3]

Physicochemical Properties and Safety Profile

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Understanding the physical characteristics and hazards of the hydrochloride salt is fundamental to its effective use in the laboratory. The hydrochloride form is generally a stable, crystalline solid with improved shelf-life and handling properties compared to the free base.

Property	Value	Source
Appearance	White to off-white solid/powder	
Melting Point	187-190 °C (lit.)	
Molecular Formula	$C_5H_{10}ClNO_2$	
Molecular Weight	151.59 g/mol	
Storage Temperature	2-8°C	
Flash Point	>110 °C (>230 °F) - closed cup	

Safety and Handling Insights:

Pyrrolidine-3-carboxylic acid hydrochloride is classified as causing serious eye damage (H318) and may also cause skin and respiratory irritation (H315, H335).[3]

- Trustworthiness through Self-Validation: The GHS H318 "Causes serious eye damage" classification dictates a mandatory and non-negotiable experimental practice. Always wear appropriate eye protection, such as safety goggles or a face shield. The causality is direct: exposure of eye tissue to the fine powder or solutions can lead to irreversible damage.

- Experimental Choice: When handling the powder, work in a well-ventilated fume hood or use a powder enclosure to prevent inhalation. The choice to use enhanced ventilation is a direct mitigation of the H335 "May cause respiratory irritation" risk.

Synthesis Methodologies: The Path to Chirality

The synthesis of enantiomerically pure pyrrolidine-3-carboxylic acid derivatives is a key challenge, often addressed through asymmetric synthesis. One of the most powerful and elegant methods is the organocatalytic asymmetric Michael addition. This approach builds the core scaffold with high stereocontrol from simple acyclic precursors.

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The general workflow involves the conjugate addition of a nitroalkane to a specialized enoate, catalyzed by a chiral amine (e.g., a cinchona alkaloid derivative). The resulting adduct can then be cyclized to form the pyrrolidine ring.

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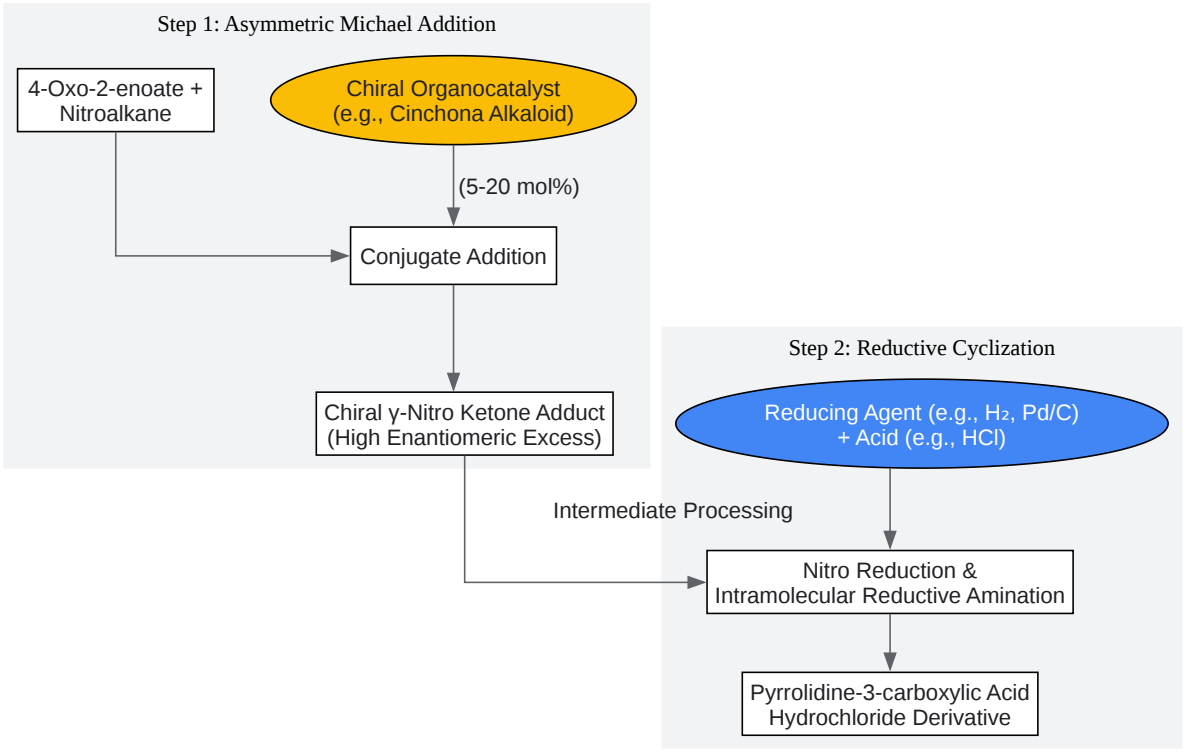

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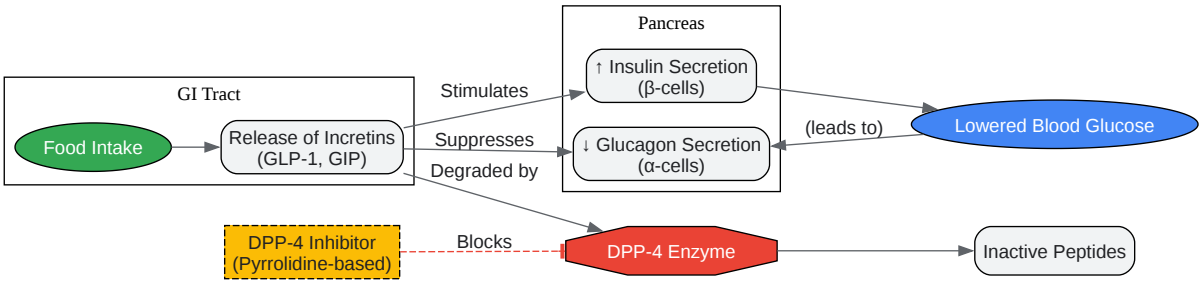

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Caption: Mechanism of Action of Pyrrolidine-based DPP-4 Inhibitors.

Key Experimental Protocols

The following protocols are representative of common manipulations performed with pyrrolidine-3-carboxylic acid in a drug discovery context.

Protocol 1: N-Boc Protection of (R)-Pyrrolidine-3-carboxylic acid

Expertise & Experience: The secondary amine of the pyrrolidine ring is a nucleophilic site that will interfere with subsequent reactions, such as amide couplings at the carboxylic acid. Therefore, it must be "protected." The tert-butyloxycarbonyl (Boc) group is an acid-labile protecting group ideal for this purpose. It is stable to a wide range of reaction conditions but can be removed cleanly with acid when desired. [2][4] Methodology:

- Dissolution: Dissolve (R)-pyrrolidine-3-carboxylic acid (1.0 eq) in a 2:1 mixture of 1,4-dioxane and 1N aqueous sodium hydroxide. The base is crucial to deprotonate the carboxylic acid and neutralize the amine hydrochloride, facilitating the reaction.

- Reagent Addition: To the stirred solution at room temperature (20-25°C), add a solution of di-tert-butyl dicarbonate (Boc_2O, 1.1 eq) in 1,4-dioxane dropwise. An excess of Boc_2O ensures

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complete reaction.

- Reaction Monitoring: Stir the biphasic mixture vigorously for 1.5-3 hours. The reaction can be monitored by Thin Layer Chromatography (TLC) by taking a small aliquot, acidifying it, extracting, and spotting against the starting material.

- Workup - Phase Separation: Dilute the reaction mixture with diethyl ether. The desired N-Boc protected product, being an anionic carboxylate at this high pH, will remain in the aqueous phase. Wash the organic phase with 1N NaOH to back-extract any product that may have partitioned. Combine the aqueous phases.

- Workup - Acidification & Extraction: Cool the combined aqueous phase in an ice bath and carefully acidify to pH 2-3 with 3N HCl. The product will now be protonated and soluble in organic solvents. Extract the product into diethyl ether (3x volumes).

- Isolation: Combine the organic extracts, wash with brine, dry over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate under reduced pressure to yield the N-Boc protected product as a solid or oil. [2]

Protocol 2: Amide Coupling via EDC/HOBt

Expertise & Experience: Converting the carboxylic acid to an amide is a fundamental bond-forming reaction in drug synthesis. Carbodiimide activators like EDC (1-ethyl-3-(3-dimethylaminopropyl)carbodiimide) are widely used. They react with the carboxylic acid to form a highly reactive O-acylisourea intermediate. However, this intermediate can racemize or undergo side reactions. The addition of HOBt (Hydroxybenzotriazole) traps the intermediate as an activated ester, which is more stable, less prone to racemization, and reacts cleanly with the desired amine.

Methodology:

- Setup: To a solution of N-Boc-pyrrolidine-3-carboxylic acid (1.0 eq) in an anhydrous polar aprotic solvent (e.g., DMF or CH_2Cl_2) under an inert atmosphere (N_2 or Ar), add HOBt (1.1 eq) and EDC hydrochloride (1.1 eq).

- Activation: Stir the mixture at 0°C (ice bath) for 30 minutes. This allows for the formation of the HOBt-activated ester.

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- Amine Addition: Add the desired primary or secondary amine (1.0-1.2 eq) to the reaction mixture, followed by a tertiary amine base such as triethylamine (TEA) or diisopropylethylamine (DIPEA) (2.0 eq) to act as a proton scavenger.
- Reaction: Allow the reaction to warm to room temperature and stir for 4-16 hours. Monitor progress by TLC or LC-MS.
- Workup: Quench the reaction with water and extract the product with an organic solvent like ethyl acetate.
- Purification: Wash the organic layer sequentially with dilute acid (e.g., 1N HCl) to remove excess base, saturated sodium bicarbonate to remove unreacted acid and HOBt, and finally with brine. Dry the organic layer over Na_2SO_4, filter, and concentrate. The crude product is typically purified by flash column chromatography on silica gel.

Conclusion

Pyrrolidine-3-carboxylic acid hydrochloride is more than a simple chemical reagent; it is a strategic chiral building block that enables the efficient and stereocontrolled synthesis of complex molecular architectures. Its utility is rooted in the predictable reactivity of its functional groups and the conformational constraint imposed by its cyclic structure. For scientists and researchers in drug development, a thorough understanding of its properties, synthetic manipulation, and mechanistic roles—as exemplified by its application in DPP-4 inhibitors—is essential for leveraging its full potential in the creation of novel therapeutics.

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